

BN 50739 solubility and preparation for experiments

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Compound of Interest		
Compound Name:	BN 50739	
Cat. No.:	B1667332	Get Quote

Application Notes and Protocols: BN 50739

For Researchers, Scientists, and Drug Development Professionals

Introduction

BN 50739 is a potent and specific antagonist of the Platelet-Activating Factor (PAF) receptor. PAF is a powerful phospholipid mediator involved in a variety of physiological and pathological processes, including inflammation, allergic reactions, and thrombosis. As a PAF receptor antagonist, **BN 50739** is a valuable tool for investigating the roles of PAF in biological systems and for exploring its therapeutic potential in various disease models. These application notes provide detailed information on the solubility of **BN 50739** and protocols for its preparation in experimental settings.

Physicochemical Properties

A summary of the key physicochemical properties of **BN 50739** is provided in the table below. This information is essential for the accurate preparation of stock solutions and experimental dilutions.



Property	Value	Source
Molecular Weight	596.19 g/mol	[1]
Chemical Formula	C28H26CIN5O4S	Inferred from structure
Appearance	Not specified	N/A
Storage	Room temperature in continental US; may vary elsewhere. Please store the product under the recommended conditions in the Certificate of Analysis.	[1]

Solubility Data

Comprehensive quantitative solubility data for **BN 50739** in common laboratory solvents is not readily available in the public domain. However, based on the preparation of similar PAF receptor antagonists for experimental use, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions. It is common practice for water-insoluble compounds to be dissolved in a minimal amount of DMSO before further dilution into aqueous buffers or cell culture media.

Note: Researchers should perform their own solubility tests to determine the maximum concentration of **BN 50739** in their solvent of choice.

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Data not available. Likely soluble.	Recommended for creating concentrated stock solutions.
Ethanol	Data not available.	Solubility may be limited.
Water	Insoluble or poorly soluble.	Direct dissolution in aqueous buffers is not recommended.
Phosphate-Buffered Saline (PBS)	Insoluble or poorly soluble.	Dilution from a DMSO stock is required.



Experimental ProtocolsPreparation of a Concentrated Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **BN 50739** in DMSO. This stock solution can then be used for subsequent dilutions into aqueous experimental media.

Materials:

- BN 50739 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Calculate the required mass of BN 50739:
 - For 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 596.19 g/mol = 5.96 mg
- Weighing BN 50739:
 - Carefully weigh out the calculated mass of BN 50739 powder and place it into a sterile microcentrifuge tube.
- Dissolution in DMSO:
 - Add the desired volume of anhydrous DMSO to the microcentrifuge tube containing the BN 50739 powder.



- Vortex the solution until the powder is completely dissolved. Gentle warming in a water bath (37°C) may aid dissolution, but the stability of BN 50739 under these conditions should be considered.
- Storage of Stock Solution:
 - Store the 10 mM stock solution in small aliquots at -20°C or -80°C to minimize freeze-thaw cycles.
 - Note: The long-term stability of BN 50739 in DMSO has not been formally reported. It is recommended to prepare fresh stock solutions regularly.

Preparation of Working Solutions for In Vitro Experiments (e.g., Cell-Based Assays)

This protocol outlines the dilution of the DMSO stock solution into an aqueous medium, such as cell culture medium or a physiological buffer, for in vitro applications.

Important Considerations:

- Final DMSO Concentration: The final concentration of DMSO in the experimental medium should be kept as low as possible (typically ≤ 0.5%) to avoid solvent-induced artifacts. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.
- Precipitation: BN 50739 may precipitate out of solution when diluted into aqueous media. It
 is crucial to visually inspect the working solution for any signs of precipitation. If precipitation
 occurs, consider lowering the final concentration of BN 50739 or using a different formulation
 strategy.

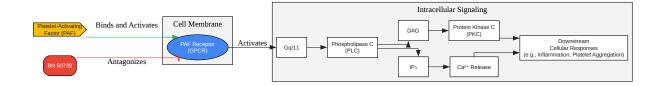
Procedure:

- Thaw the Stock Solution:
 - Thaw an aliquot of the 10 mM **BN 50739** stock solution at room temperature.
- Serial Dilution (Example for a final concentration of 10 μM):



- Intermediate Dilution (Optional but Recommended): Prepare an intermediate dilution of the stock solution in DMSO or the experimental medium. For example, dilute the 10 mM stock 1:10 in the experimental medium to obtain a 1 mM solution.
- \circ Final Dilution: Add the required volume of the stock or intermediate solution to the final volume of the experimental medium. For example, to prepare 1 mL of a 10 μ M working solution from a 10 mM stock, add 1 μ L of the stock solution to 999 μ L of the experimental medium.
- Mixing and Use:
 - Mix the working solution thoroughly by gentle pipetting or inversion.
 - Use the freshly prepared working solution immediately for your experiment. Do not store agueous working solutions for extended periods unless their stability has been confirmed.

Visualizations Signaling Pathway of BN 50739 Action

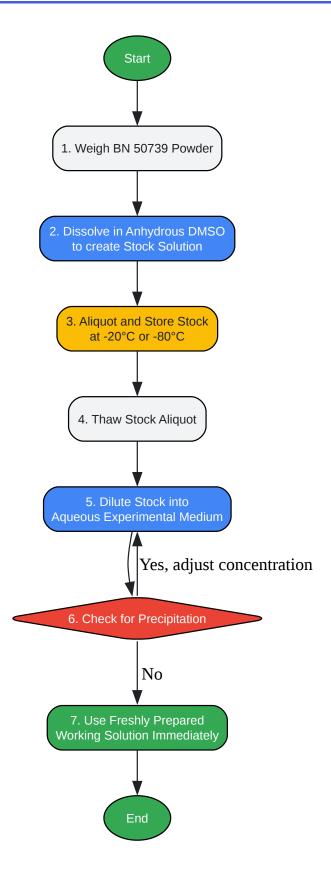


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Caption: BN 50739 competitively antagonizes the PAF receptor, a GPCR.

Experimental Workflow for BN 50739 Preparation





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Caption: Workflow for the preparation of **BN 50739** for experiments.



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References

- 1. medchemexpress.com [medchemexpress.com]
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